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Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 5-Carboxyvanillic acid

CAS No.: 2134-91-0

Cat. No.: B1200343

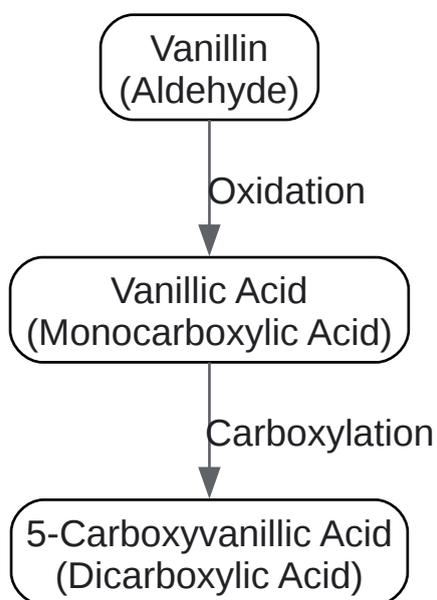
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This guide provides a comprehensive technical overview of **5-Carboxyvanillic acid** (5-CVA), a significant molecule in biotechnology, polymer science, and pharmaceutical research. As a key intermediate in the microbial degradation of lignin and a versatile bio-based building block, a thorough understanding of its chemical and physical properties is essential for researchers and developers in these fields.^[1] This document moves beyond a simple data sheet to offer field-proven insights into its characterization, synthesis, and application, grounded in established scientific principles.

Molecular Structure and Physicochemical Properties

5-Carboxyvanillic acid, systematically named 4-hydroxy-5-methoxybenzene-1,3-dicarboxylic acid, is a member of the vanilloid chemical class.^[1] Its structure is distinguished from the more common vanillic acid by the presence of a second carboxylic acid group at the 5-position of the benzene ring.^[1] This additional functional group profoundly influences its acidity, polarity, and reactivity, making it a unique dicarboxylic aromatic acid.^[1]

The structural progression from the widely known flavor compound, vanillin, to **5-Carboxyvanillic acid** illustrates a pathway of oxidation, highlighting its place within this family of compounds.^[1]



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Caption: Structural evolution from Vanillin to **5-Carboxyvanillic acid**.

Core Physicochemical Data

The dual carboxylic acid moieties and the phenolic hydroxyl group dictate the physical properties of 5-CVA, particularly its high melting point and solubility profile.

| Property | Value | Source |
|-------------------------|--|--------|
| Systematic Name | 4-hydroxy-5-methoxybenzene-1,3-dicarboxylic acid | [1] |
| CAS Number | 2134-91-0 | [1] |
| Molecular Formula | C ₉ H ₈ O ₆ | [2] |
| Molecular Weight | 212.16 g/mol | [1] |
| Appearance | White to off-white crystalline solid | [3][4] |
| Melting Point | >278°C (decomposes) | [4] |
| Boiling Point | 455.6°C at 760 mmHg | [5] |
| Density | 1.549 g/cm ³ | [5] |
| Solubility | Slightly soluble in DMSO and Methanol | [4][5] |
| Vapor Pressure | 4.29E-09 mmHg at 25°C | [5] |
| LogP | 0.79720 | [5] |
| Hydrogen Bond Donors | 3 | [5] |
| Hydrogen Bond Acceptors | 6 | [5] |

Spectroscopic and Analytical Characterization

Accurate structural confirmation and quantification of 5-CVA are critical for its application. A multi-technique approach involving NMR, IR, and mass spectrometry provides a complete picture, while chromatography is the cornerstone for its separation and quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is indispensable for the unambiguous structural elucidation of 5-CVA.[1]

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to be highly characteristic. The two aromatic protons, being in different chemical environments, should appear as

distinct doublets.[1] A sharp singlet corresponds to the three protons of the methoxy group ($-\text{OCH}_3$).[1] The acidic protons of the phenolic hydroxyl ($-\text{OH}$) and the two carboxylic acid groups ($-\text{COOH}$) typically present as broad signals whose chemical shifts are sensitive to solvent and concentration.[1] These acidic protons will readily exchange with deuterium upon a D_2O shake, leading to the disappearance of their signals, a key confirmatory test.[1]

- ^{13}C NMR Spectroscopy: The proton-decoupled ^{13}C NMR spectrum should resolve nine unique carbon signals.[1] The carbons of the two carboxyl groups are the most deshielded, resonating in the 165-185 ppm downfield region.[1] The six aromatic carbons appear between approximately 110-160 ppm, with those bonded to oxygen atoms shifted further downfield.[1] The methoxy carbon signal is expected in the 50-70 ppm range.[1]

Infrared (IR) Spectroscopy

The IR spectrum of 5-CVA is dominated by features from its hydroxyl and carboxyl groups.

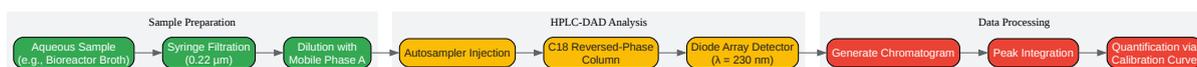
- O-H Stretching: A very broad absorption band is expected in the $3500\text{-}2500\text{ cm}^{-1}$ region, which is characteristic of the hydrogen-bonded O-H stretch of the carboxylic acid dimer and the phenolic -OH group.[6][7]
- C=O Stretching: A strong, sharp absorption peak characteristic of the carbonyl group in an aromatic carboxylic acid should appear in the $1780\text{-}1710\text{ cm}^{-1}$ range.[8]
- C-O Stretching & O-H Bending: Bands corresponding to C-O stretching and O-H bending will be present in the $1450\text{-}1300\text{ cm}^{-1}$ and $1300\text{-}1000\text{ cm}^{-1}$ regions.[9]
- Aromatic C=C Stretching: Medium intensity peaks will appear in the $1700\text{-}1500\text{ cm}^{-1}$ region due to the benzene ring.[8]

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and can provide structural information through fragmentation patterns. For 5-CVA (Exact Mass: 212.0321), electrospray ionization (ESI) in negative mode is highly effective, readily forming the $[\text{M}-\text{H}]^-$ ion at m/z 211. Subsequent fragmentation (MS/MS) would likely involve the loss of H_2O (m/z 193) and CO_2 (m/z 167), providing confirmatory data for the presence of the carboxyl and hydroxyl groups.

Chromatographic Analysis: A Validated Workflow

High-Performance Liquid Chromatography (HPLC) is the method of choice for the separation and quantification of 5-CVA from complex matrices, such as bioconversion broths or polymer reaction mixtures.[1]



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Caption: Experimental workflow for HPLC-DAD analysis of 5-CVA.

This protocol describes a self-validating system for the accurate measurement of 5-CVA.

- Preparation of Standards and Mobile Phase:
 - Prepare a 1 mg/mL stock solution of 5-CVA standard in methanol.
 - Create a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by diluting the stock with Mobile Phase A.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Causality: Formic acid is used to acidify the mobile phase, ensuring the carboxylic acid groups are protonated. This results in better retention on a C18 column and sharper, more symmetrical peak shapes.[1]
- Sample Preparation:
 - Centrifuge the sample (e.g., bacterial culture) to pellet cells and debris.

- Filter the supernatant through a 0.22 μm syringe filter to remove particulates that could damage the HPLC system.
- Dilute the filtered sample with Mobile Phase A to ensure the concentration falls within the calibrated range.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μL .
 - Detection: Diode Array Detector (DAD) at 230 nm.^[1]
 - Gradient Elution:
 - 0-2 min: 5% B
 - 2-15 min: Linear gradient from 5% to 95% B
 - 15-17 min: Hold at 95% B
 - 17-18 min: Return to 5% B
 - 18-23 min: Column re-equilibration at 5% B
 - Causality: A gradient elution is employed to ensure that both polar and non-polar compounds in a complex sample are eluted efficiently, providing a clean separation of 5-CVA from potential contaminants.
- Data Analysis and Validation:
 - Generate a calibration curve by plotting the peak area of the standards against their known concentrations. The curve must have a correlation coefficient (R^2) > 0.99 for acceptance.

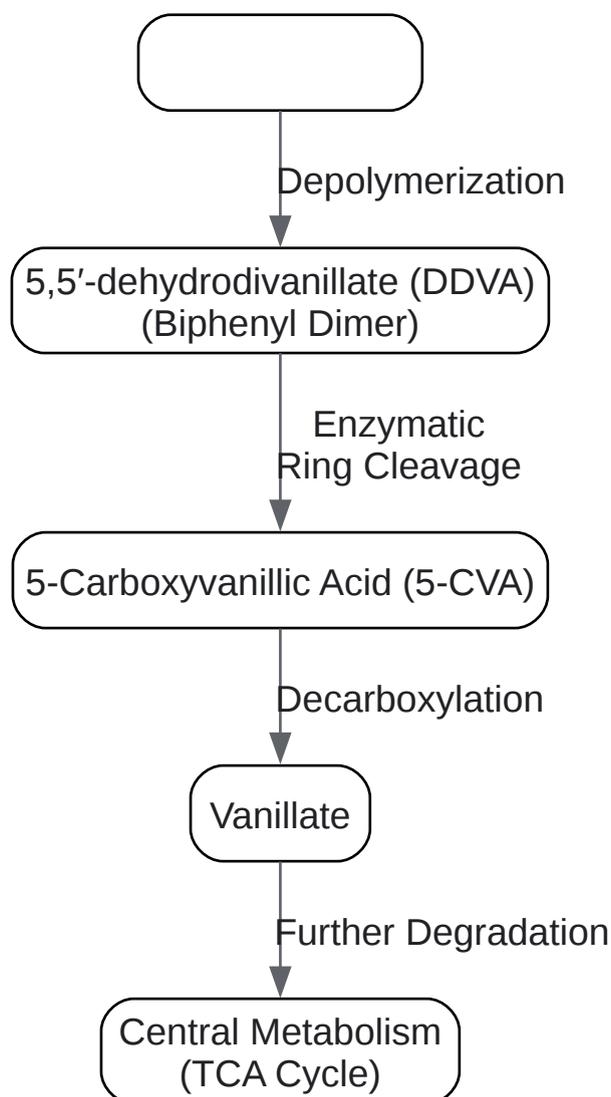
- Quantify 5-CVA in the unknown samples by interpolating their peak areas from the calibration curve.
- Trustworthiness: The system is validated by running quality control (QC) samples at low, medium, and high concentrations alongside the unknowns. The calculated concentrations of the QCs must be within $\pm 15\%$ of their nominal value.

Role in Biological Systems and Biotechnology

5-Carboxyvanillic acid is a pivotal intermediate in the global carbon cycle, specifically in the microbial breakdown of lignin.^[1] Lignin is a complex aromatic polymer that provides structural rigidity to plants and is a major, underutilized byproduct of the paper and biorefinery industries.

^[1]

Certain bacteria, such as *Sphingobium lignivorans* SYK-6, have evolved sophisticated enzymatic pathways to depolymerize lignin into smaller, value-added molecules.^[10] 5-CVA is a key product in the degradation pathway of 5,5'-dehydrodivanillate (DDVA), a model compound representing a common C₅-C_{5'} biphenyl linkage found in lignin.^{[1][10]}



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Caption: Role of 5-CVA in the microbial valorization of lignin.

This natural pathway is being exploited in synthetic biology. Researchers have successfully engineered industrially relevant strains like *Pseudomonas putida* KT2440 to express the necessary enzymes for converting DDVA into 5-CVA, demonstrating a proof-of-concept for a cell-based bioprocess to produce this valuable building block from lignin-derived materials.[10]

Applications in Drug Development and Material Science

The unique chemical structure of 5-CVA makes it a molecule of significant interest for both pharmaceutical and polymer applications.

Pharmaceutical Salt Formation

The carboxylic acid group is a common pharmacophore in many therapeutic agents.[11] However, it can sometimes lead to poor physicochemical properties like low solubility or membrane permeability.[12] 5-CVA, with its dicarboxylic acid nature, serves as an excellent "pro-molecule" or counter-ion for forming novel salts with active pharmaceutical ingredients (APIs).[1]

The formation of a salt between an API and 5-CVA can fundamentally alter the drug's properties:

- **Enhanced Solubility:** Salt formation can significantly improve the aqueous solubility of a poorly soluble API, which is often a rate-limiting step for oral absorption.
- **Improved Stability:** The salt form may exhibit greater solid-state stability and a longer shelf-life compared to the free acid or free base form of the drug.
- **Modified Bioavailability:** By optimizing solubility and dissolution rate, the overall bioavailability of the API can be enhanced.[1]

This strategy is particularly valuable in the pre-clinical development phase, where lead compounds with promising biological activity are often hindered by poor drug-like properties.

Bio-based Polymer Synthesis

There is a significant industrial drive to replace petroleum-derived plastics with sustainable, bio-based alternatives.[13] 5-CVA, which can be produced from renewable lignin, is an attractive monomer for creating advanced polymers.[1]

Its two carboxylic acid groups make it an ideal building block for synthesizing polyesters through polycondensation reactions with diols (e.g., ethylene glycol).[1] The resulting polyester, poly(ethylene 5-carboxyvanillate) (PEC), has demonstrated promising thermal and mechanical properties, positioning it as a potential bio-based alternative to polyethylene terephthalate (PET).[1] The rigid aromatic core of 5-CVA imparts stiffness and a high glass transition

temperature to the resulting polymer, while the other functional groups offer sites for further modification.^[1]

Safety and Handling

As with any laboratory chemical, proper safety protocols must be observed when handling **5-Carboxyvanillic acid**.

- Personal Protective Equipment (PPE): Always wear standard PPE, including nitrile gloves, a lab coat, and safety glasses.^[14]
- Ventilation: Handle the solid powder in a well-ventilated area or a fume hood to prevent inhalation of dust.^{[1][14]}
- Spill Cleanup: In case of a spill, avoid generating dust. Use dry cleanup procedures (sweep or vacuum) and place the material in a sealed, labeled container for disposal.^[14]
- Storage: Store in a cool, dry place in a tightly sealed container. The recommended storage temperature is often refrigerated.^{[4][5]}

Conclusion

5-Carboxyvanillic acid is more than a simple organic molecule; it is a nexus point connecting sustainable chemistry, advanced materials, and pharmaceutical science. Its role as a natural metabolite in lignin degradation provides a pathway for its bio-based production, while its dicarboxylic acid structure offers a versatile platform for creating novel polymers and improving the properties of therapeutic drugs. The analytical and handling protocols detailed in this guide provide a robust framework for researchers to confidently and accurately work with this promising chemical building block.

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- To cite this document: BenchChem. [Authored by: A Senior Application Scientist]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1200343#5-carboxyvanillic-acid-chemical-properties\]](https://www.benchchem.com/product/b1200343#5-carboxyvanillic-acid-chemical-properties)

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